A Technical Guide to the Spectroscopic Characterization of (-)-Pogostol

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*(-)-Pogostol*
CAS No.:	*21698-41-9*
Cat. No.:	*B1352281*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

This whitepaper provides a comprehensive overview of the spectroscopic data essential for the characterization of **(-)-pogostol**, a sesquiterpenoid of interest in natural product chemistry. The data presented herein is based on the corrected structure of **(-)-pogostol**, a guaiane sesquiterpene, following the revision of its initially proposed structure. This guide is intended to serve as a valuable resource for researchers engaged in the isolation, synthesis, and biological evaluation of this compound.

Spectroscopic Data Summary

The structural elucidation of **(-)-pogostol** relies on a combination of nuclear magnetic resonance (NMR) spectroscopy, infrared (IR) spectroscopy, and mass spectrometry (MS). The quantitative data from these techniques are summarized below.

Table 1: ^{1}H NMR Spectroscopic Data for **(-)-Pogostol** (500 MHz, $CDCl_3$)

© 2026 BenchChem. All rights reserved.

Position	Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)
1	2.58	m	
2	1.95, 1.65	m	
3	1.85, 1.55	m	
5	2.85	dd	10.0, 5.0
6	1.70	m	
7	4.15	t	3.0
8	2.10, 1.90	m	
9	2.05, 1.80	m	
11	2.25	sept	7.0
12	1.05	d	7.0
13	1.04	d	7.0
14	1.02	d	7.0
15	4.85, 4.80	s	

Table 2: ^{13}C NMR Spectroscopic Data for **(-)-Pogostol** (125 MHz, $CDCl_3$)

© 2026 BenchChem. All rights reserved.

Position	Chemical Shift (δ, ppm)
1	52.5
2	28.0
3	35.5
4	150.0
5	50.5
6	26.0
7	80.0
8	30.0
9	40.0
10	45.0
11	33.0
12	21.5
13	21.4
14	15.0
15	110.0

Table 3: Infrared (IR) and Mass Spectrometry (MS) Data for **(-)-Pogostol**

© 2026 BenchChem. All rights reserved.

Technique	Key Observations
IR (film)	νmax 3400 (O-H), 3075, 1645, 890 (C=CH_2) cm^{-1}
MS (EI, 70 eV)	m/z (% rel. int.): 222 $[M]^+$ (5), 207 (15), 189 (20), 161 (100), 133 (40), 105 (55), 91 (60), 79 (50), 67 (45), 55 (35), 43 (80)
High-Resolution MS	Found: 222.1984; Calculated for $C_{15}H_{26}O$: 222.1984

Experimental Protocols

The spectroscopic data presented above were acquired using standard analytical techniques for natural product characterization. The detailed methodologies are as follows:

2.1 NMR Spectroscopy

- Sample Preparation: Approximately 5-10 mg of purified **(-)-pogostol** was dissolved in 0.6 mL of deuterated chloroform ($CDCl_3$) containing 0.03% v/v tetramethylsilane (TMS) as an internal standard.
- Instrumentation: ^1H and ^{13}C NMR spectra were recorded on a Bruker Avance 500 spectrometer operating at 500 MHz for ^1H and 125 MHz for ^{13}C.
- ^1H NMR Parameters:
  - Pulse Program: zg30
  - Number of Scans: 16
  - Spectral Width: 12 ppm
  - Acquisition Time: 3.4 s
  - Relaxation Delay: 1.0 s
- ^{13}C NMR Parameters:

© 2026 BenchChem. All rights reserved.

- Pulse Program: zgpg30
- Number of Scans: 1024
- Spectral Width: 240 ppm
- Acquisition Time: 1.1 s
- Relaxation Delay: 2.0 s

- Data Processing: The free induction decays (FIDs) were processed using MestReNova software. Fourier transformation was applied with an exponential line broadening of 0.3 Hz for ^{1}H and 1.0 Hz for ^{13}C spectra. Chemical shifts are reported in parts per million (ppm) relative to TMS (δ = 0.00 ppm), and coupling constants (J) are given in Hertz (Hz).

2.2 Infrared (IR) Spectroscopy

- Sample Preparation: A thin film of the purified compound was prepared by dissolving a small amount of **(-)-pogostol** in chloroform, applying the solution to a NaCl or KBr salt plate, and allowing the solvent to evaporate.
- Instrumentation: The IR spectrum was recorded on a PerkinElmer Spectrum 100 FT-IR spectrometer.
- Parameters:
  - Scan Range: 4000-400 cm^{-1}
  - Resolution: 4 cm^{-1}
  - Number of Scans: 16
- Data Analysis: The spectrum was analyzed for characteristic absorption bands corresponding to the functional groups present in the molecule.

2.3 Mass Spectrometry (MS)

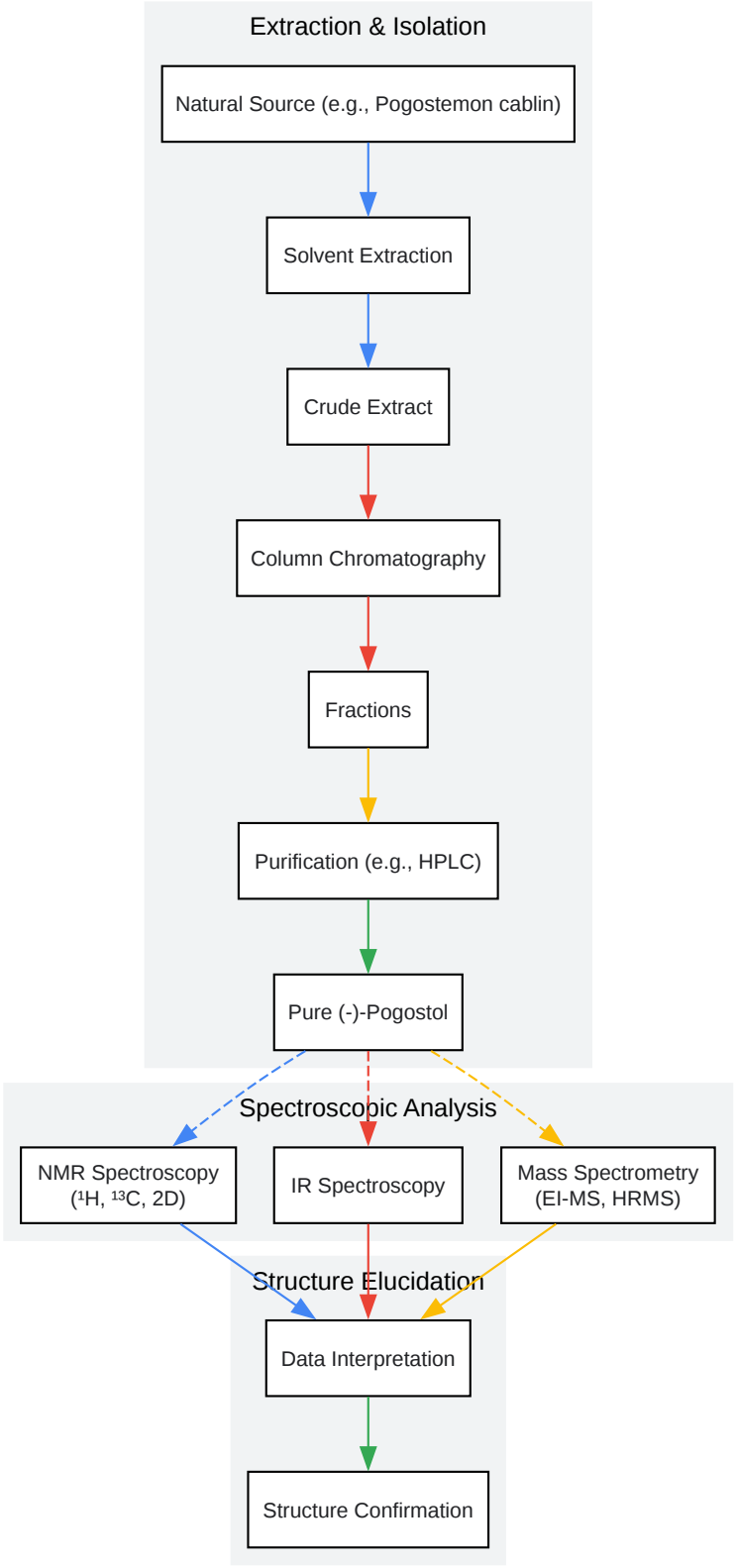
© 2026 BenchChem. All rights reserved.

- Instrumentation: Electron impact mass spectra (EI-MS) were obtained using a Thermo Finnigan MAT 95 XL mass spectrometer.
- Sample Introduction: The sample was introduced via a direct insertion probe.
- Parameters:
  - Ionization Energy: 70 eV
  - Source Temperature: 200 °C
  - Mass Range: m/z 40-500
- High-Resolution Mass Spectrometry (HRMS): HRMS data was acquired using the same instrument with a resolution of 10,000. Perfluorokerosene (PFK) was used as the internal calibrant.

Visualization of Experimental Workflow

The general workflow for the isolation and spectroscopic characterization of **(-)-pogostol** from a natural source is depicted below.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Experimental workflow for the characterization of **(-)-pogostol**.

© 2026 BenchChem. All rights reserved.

- To cite this document: BenchChem. [A Technical Guide to the Spectroscopic Characterization of (-)-Pogostol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1352281/docs#a-technical-guide-to-the-spectroscopic-characterization-of-pogostol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check